

barium arsenate synthesis precipitation method

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Compound Focus: Barium arsenate

CAS No.: 13477-04-8

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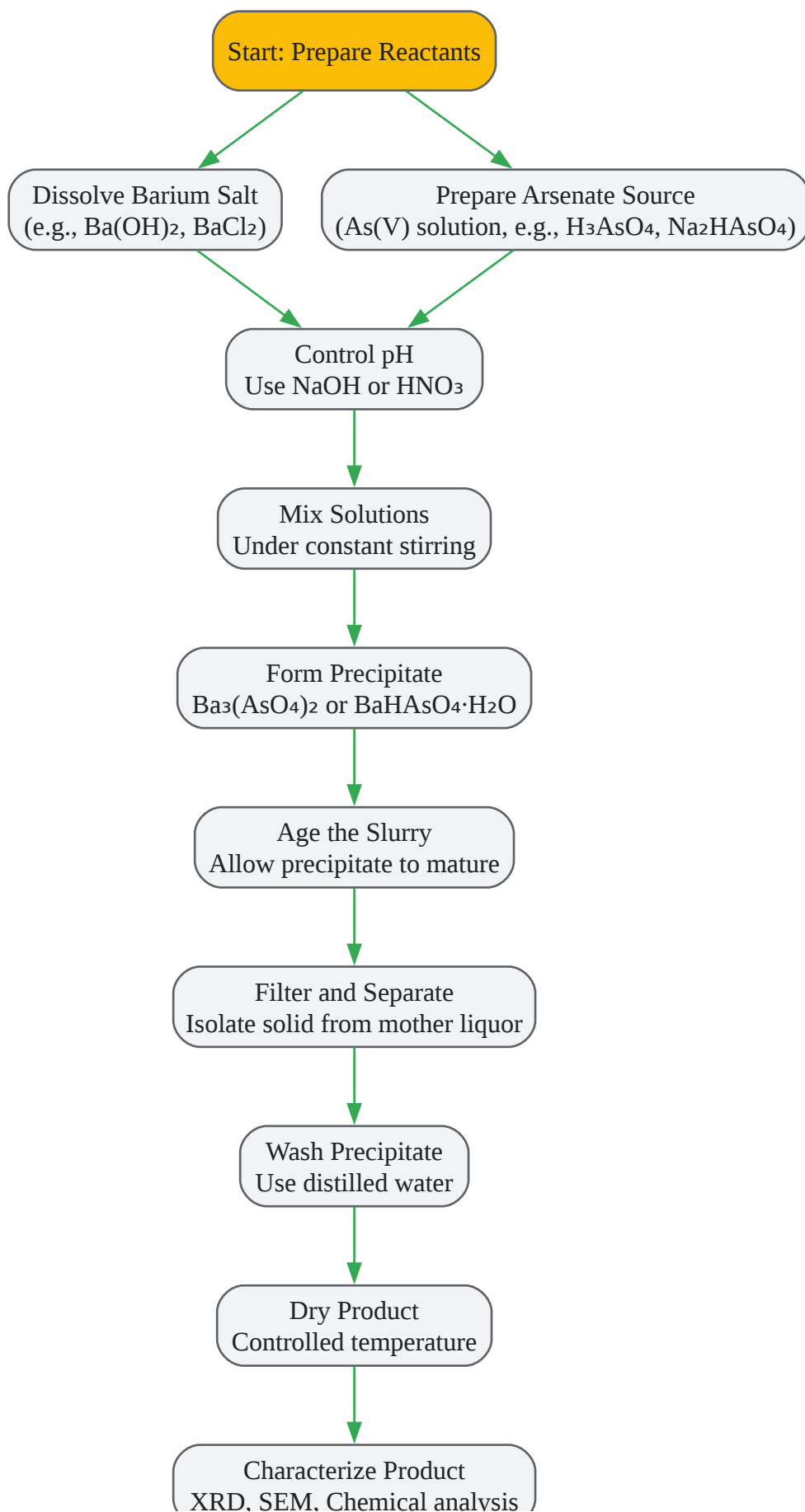
Synthesis Methods for Barium Arsenate

The table below summarizes two primary synthesis pathways and a related industrial process for **barium arsenate** precipitation.

Method	Reaction Formula / Description	Key Conditions & Findings
Precipitation of Ba₃(AsO₄)₂ & BaHAsO₄·H₂O [1]	$3\text{Ba}^{2+} + 2\text{AsO}_4^{3-} \rightarrow \text{Ba}_3(\text{AsO}_4)_2(\text{s})$	pH: Forms at high and neutral pH (7.47 to 13.10). Morphology: Granular aggregates at 25°C; small leafy crystals at 50°C. Solubility Product (K_{sp}): $10^{-23.53}$
Precipitation of Barium Hydrogen Arsenate [1]	$\text{Ba}^{2+} + \text{HAsO}_4^{2-} + \text{H}_2\text{O} \rightarrow \text{BaHAsO}_4 \cdot \text{H}_2\text{O}(\text{s})$	pH: Favored at low to neutral pH (3.63 - 7.43). Solubility Product (K_{sp}): $10^{-5.60}$
Sherritt Gordon Process [2] [3]	Industrial process using a soluble barium salt (e.g., BaCl ₂) to precipitate barium arsenate .	Efficacy: Can reduce Arsenic(V) levels in solution to below 0.1 mg/L . Consideration: High reagent cost is a potential drawback.

Detailed Experimental Workflow

For researchers aiming to reproduce the synthesis, the following workflow details the critical steps based on the precipitation method.



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Synthesis and purification workflow for **barium arsenate**.

- **Key Reagents & pH Control:**

- **Barium Source:** High-purity barium hydroxide ($\text{Ba}(\text{OH})_2$) or barium chloride (BaCl_2) are commonly used [4] [1].
- **Arsenate Source:** The arsenic must be in the **pentavalent state (As(V))**,
- **pH Adjustment:** The pH of the solution is critically adjusted using acids (e.g., HNO_3) or bases (e.g., NaOH) to steer the reaction toward the desired solid phase [1].

- **Precipitation, Washing, and Drying:**

- **Mixing:** Solutions are mixed under constant stirring to ensure uniformity.
- **Aging:** The slurry is aged to allow the precipitate to mature, which can improve crystallinity and stability.
- **Washing:** The filtered solid is washed with distilled water to remove soluble impurities like nitrate or sodium ions [4] [1].
- **Drying:** The pure product is dried under controlled conditions to obtain the final, stable compound [4].

Key Data for Environmental Application

A major application of **barium arsenate** precipitation is in environmental remediation for removing arsenic from wastewater.

- **Ultra-Low Effluent Concentration:** The Sherritt Gordon process demonstrates that soluble barium salts can precipitate arsenic(V) from aqueous solutions, reducing its concentration to **below 0.1 mg/L** [2]. This makes it one of the most effective precipitation methods.
- **Comparative Solubility:** Among various arsenic precipitation compounds, **barium arsenate** ($\text{Ba}_3(\text{AsO}_4)_2$) is one of only three with a solubility low enough to meet strict environmental standards, alongside arsenic sulfide (As_2S_3) and mixed calcium phosphate-arsenate solids [2].
- **Critical Consideration:**
 - **Reagent Cost:** The primary constraint for large-scale use is the high cost of barium reagents compared to alternatives like iron or lime precipitation [2].
 - **Toxicity:** **Barium arsenate** is a toxic compound. Its synthesis and handling must be conducted with appropriate safety measures, including engineering controls and personal protective

equipment (PPE).

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References

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